

WH-4-023 Technical Data at a Glance

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Compound Focus: WH-4-023

Cat. No.: S548126

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The table below summarizes key physical and chemical properties of **WH-4-023** from supplier datasheets.

Property	Specification
CAS Number	837422-57-8 [1] [2] [3]
Molecular Formula	C ₃₂ H ₃₆ N ₆ O ₄ [1] [2] [3]
Molecular Weight	568.67 g/mol [1] [2] [3]
Purity	≥98% (HPLC) to 99.87% [1] [2] [3]
Appearance	Solid, white to off-white powder [2] [3]

Stock Solution Preparation & Storage

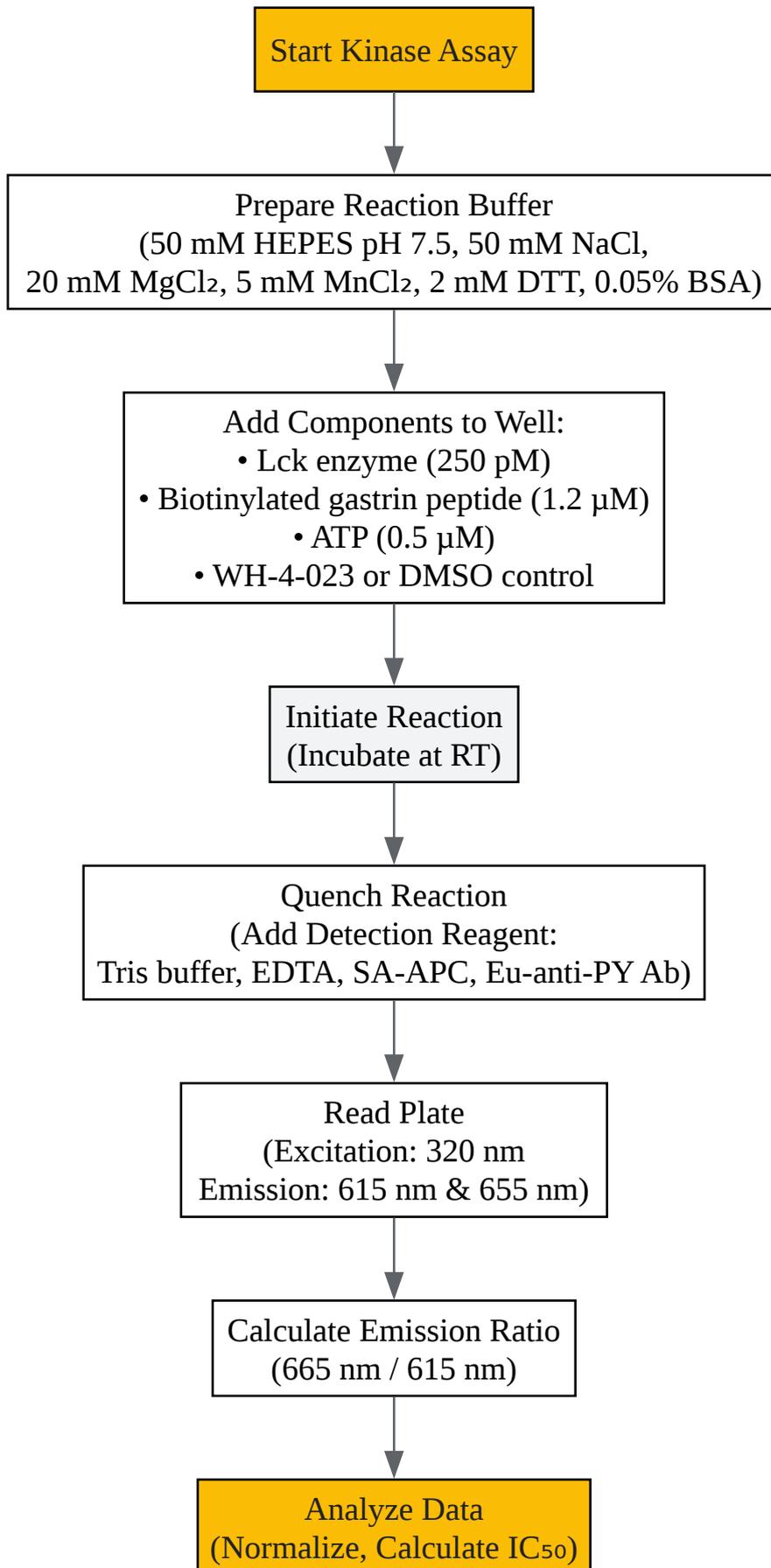
Based on the available information, here are the standard protocols for handling **WH-4-023**.

- **Solubility:** **WH-4-023** is highly soluble in **DMSO**. Supplier data indicates maximum concentrations of **100 mg/mL (175.84 mM)** [4] to **56.87 mg/mL (100 mM)** [1].
- **Storage of Powder:** The solid compound should be stored desiccated at **-20°C** [1] [5].
- **Storage of Stock Solutions:** While specific stability studies were not found, supplier recommendations and general lab practice suggest:
 - **Aliquot** stock solutions to avoid repeated freeze-thaw cycles.

- Store at **-20°C for short-term use (e.g., one month)** [5] or **-80°C for longer-term storage (e.g., two years)** [2] [4].

Experimental Protocols from Literature

The kinase assay protocol below is provided for reference as a typical method for evaluating **WH-4-023** activity.



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Frequently Asked Questions

Here are answers to some common troubleshooting questions.

- **What is the typical assay window for a WH-4-023 kinase assay?** A clear assay window is critical. If no window is observed, the most common reasons are an improperly set up instrument (especially incorrect emission filters for TR-FRET assays) or issues with the development reaction itself [6]. Always test your plate reader's setup with control reagents before beginning assays.
- **Why might my calculated IC₅₀ values differ from literature values?** Differences in IC₅₀ values between labs are most commonly due to variations in how stock solutions are prepared [6]. Ensure accurate weighing and dissolution, and note that differences in assay conditions (e.g., ATP concentration, enzyme lot) can also contribute to variability.
- **My cell-based assay shows no activity. What could be wrong?** If **WH-4-023** is inactive in cell-based assays but works in biochemical assays, consider these possibilities: the compound may not effectively cross the cell membrane, it could be effluxed by cellular pumps, or it might be targeting an inactive form of the kinase in the cellular context [6].

Key Considerations for Your Technical Center

- **Stability Data Gap:** The primary information missing from the search results is **definitive, data-driven shelf-life** for **WH-4-023** stock solutions in DMSO at various temperatures. You may need to establish this internally through stability-testing experiments.
- **General Best Practices:** For your support center, it is helpful to include general guidelines for making stock solutions, such as using online calculators, proper labeling, and aseptic technique for cell culture work [7].

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